Application Note: Quantification of Trifloxystrobin using Gas Chromatography

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Compound of Interest		
Compound Name:	Trifloxystrobin	
Cat. No.:	B1683241	Get Quote

Introduction

Trifloxystrobin is a broad-spectrum fungicide from the strobilurin class, widely used in agriculture to protect crops from various fungal diseases.[1][2] Its mechanism of action involves the inhibition of mitochondrial respiration in fungi.[3] Due to its widespread application, robust and reliable analytical methods are essential for quantifying its concentration in technical formulations and for monitoring residue levels in environmental and agricultural samples to ensure food safety and regulatory compliance. Gas chromatography (GC) offers a powerful technique for the separation and quantification of **trifloxystrobin**. This application note details protocols for **trifloxystrobin** analysis using GC coupled with Flame Ionization Detection (FID) for formulations and Mass Spectrometry (MS/MS) for trace residue analysis.

Principle

Gas chromatography separates volatile and thermally stable compounds based on their differential partitioning between a stationary phase (coated on a capillary column) and a mobile phase (an inert carrier gas). The sample is vaporized in a heated inlet and carried through the column by the gas. Compounds are separated based on their boiling points and interaction with the stationary phase, eluting at characteristic retention times. A detector then measures the quantity of the eluted compound.

- GC-FID: The Flame Ionization Detector is a robust and widely used detector that is sensitive to compounds containing carbon-hydrogen bonds. It is ideal for quantifying high-concentration samples, such as pesticide formulations.[4]

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- GC-MS/MS: Tandem Mass Spectrometry provides a high degree of selectivity and sensitivity by using two mass analyzers in series. It is the preferred method for trace residue analysis in complex matrices like food and environmental samples, as it minimizes matrix interference. [5][6]

Experimental Protocols

Protocol 1: Quantification of Trifloxystrobin in Technical Formulations by GC-FID

This protocol is adapted for the analysis of **trifloxystrobin** content in formulations using an internal standard method for accurate quantification.[4]

1. Apparatus and Reagents

- Apparatus: Gas Chromatograph with FID, capillary column (e.g., 10% OV-101 on Chromosorb WHP), electronic balance, volumetric flasks, pipettes, microliter syringe, ultrasonic bath.[4]

- Reagents: Acetone (AR grade), **Trifloxystrobin** reference standard, Dioctyl phthalate (DOP) as internal standard.[4]

2. Preparation of Solutions[4]

- Internal Standard (IS) Solution (DOP): Accurately weigh approximately 0.8 g of Dioctyl phthalate into a 100 ml volumetric flask. Dissolve and make up to the mark with acetone. Homogenize the solution.

- Standard Solution: Accurately weigh about 0.04 g of **Trifloxystrobin** reference standard into a 100 ml volumetric flask. Add 10 ml of the Internal Standard solution and dilute to the mark with acetone. If needed, use an ultrasonic bath for 10 minutes to ensure complete dissolution.

- Sample Solution: Accurately weigh a quantity of the sample formulation expected to contain about 0.04 g of **trifloxystrobin** into a 100 ml volumetric flask. Add 10 ml of the Internal Standard solution and dilute to the mark with acetone. Sonicate for 10 minutes to ensure complete extraction.

3. GC-FID Analysis

- Set up the GC-FID system according to the parameters outlined in Table 1.

- Inject 2 µl of the standard solution and record the peak areas for **trifloxystrobin** and the internal standard (DOP). Repeat injections until the ratio of the peak areas is consistent (within ±5%).[4]

- Inject 2 µl of the sample solution and record the peak areas for **trifloxystrobin** and the internal standard.[4]

4. Calculation The percentage of **trifloxystrobin** in the sample is calculated using the following formula:

% **Trifloxystrobin** = (A_sample / A_IS_sample) * (W_std / W_sample) * (A_IS_std / A_std) * Purity_std

Where:

- A_sample = Peak area of **trifloxystrobin** in the sample solution

- A_IS_sample = Peak area of the internal standard in the sample solution

- W_std = Weight of the **trifloxystrobin** standard (g)

- W_sample = Weight of the sample (g)

- A_IS_std = Peak area of the internal standard in the standard solution

- A_std = Peak area of **trifloxystrobin** in the standard solution

- Purity_std = Purity of the **trifloxystrobin** standard (%)

Protocol 2: Trace Residue Analysis of **Trifloxystrobin** in Agricultural Samples by GC-MS/MS

This protocol utilizes the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample preparation, followed by sensitive GC-MS/MS detection.[6][7]

1. Apparatus and Reagents

- Apparatus: GC-MS/MS system, homogenizer, centrifuge, vortex mixer, analytical balance, pipettes.

- Reagents: Acetonitrile (pesticide residue grade), water (HPLC grade), magnesium sulfate (anhydrous), sodium chloride, Primary Secondary Amine (PSA) sorbent, **Trifloxystrobin** reference standard.[6]

2. Sample Preparation (QuEChERS Method)

- Extraction: Weigh 10 g of a homogenized sample (e.g., grape, tomato, rice) into a 50 ml centrifuge tube.[7] Add 10 ml of acetonitrile and shake vigorously for 1 minute.

- Salting-Out: Add QuEChERS extraction salts (e.g., 4 g $MgSO_4$ and 1 g NaCl). Immediately shake for 1 minute to prevent the formation of salt agglomerates.

- Centrifugation: Centrifuge the tube at ≥3000 rcf for 5 minutes.

- Dispersive SPE Cleanup: Transfer an aliquot of the upper acetonitrile layer to a d-SPE cleanup tube containing PSA and anhydrous $MgSO_4$.[6] Vortex for 30 seconds.

- Final Centrifugation: Centrifuge for 5 minutes. The resulting supernatant is ready for GC-MS/MS analysis. Transfer the final extract into an autosampler vial.

3. GC-MS/MS Analysis

- Set up the GC-MS/MS system using typical parameters as shown in Table 2.

- Develop a Multiple Reaction Monitoring (MRM) method for **trifloxystrobin**. Example transitions are provided in Table 2.

- Prepare matrix-matched calibration standards by spiking blank sample extracts with known concentrations of **trifloxystrobin** to compensate for matrix effects.[1][2]

- Inject 1-2 µl of the final sample extract and the calibration standards. Quantify the **trifloxystrobin** concentration by comparing the peak area from the sample to the calibration curve.

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Data Presentation

Quantitative data and typical instrument conditions are summarized in the tables below.

Table 1: Example GC-FID Operating Conditions for Formulation Analysis[4]

Parameter	Value
GC System	**Agilent 6820 or equivalent**
Column	10% OV-101, Chromosorb WHP 100/120 mesh
Carrier Gas	Nitrogen
Flow Rate	30.0 ml/min
Injector Temp.	250°C
Oven Temp.	250°C (Isothermal)
Detector Temp.	300°C
Detector Gases	Hydrogen: 30.0 ml/min, Air: 300.0 ml/min

| Injection Volume | 2 µl |

Table 2: Typical GC-MS/MS Operating Conditions for Residue Analysis

Parameter	Value
GC System	**Thermo Scientific TRACE GC Ultra or equivalent**
Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms)
Carrier Gas	Helium
Flow Rate	1.2 ml/min (Constant Flow)
Injector Temp.	280°C
Oven Program	70°C (hold 2 min), ramp to 280°C at 25°C/min, hold 5 min
MS System	Triple Quadrupole (e.g., Thermo Scientific TSQ 8000)
Ionization Mode	Electron Ionization (EI) at 70 eV

| MRM Transitions | Quantifier: 306.1 -> 160.0, Qualifier: 131.0 -> 130.0 |

Table 3: Summary of Method Performance Data from Literature

| Analytical Method	Matrix	LOQ (mg/kg)	Recoveries (%)	Reference
GC-NPD	**Tomato, Grape, Wine**	**0.01 - 0.10**	**81 - 102**	**[1][2]**
GC-ECD	Tomato, Grape, Wine	0.005 - 0.05	81 - 102	[1][2]
GC-MS/MS	Rice	0.005	75.25 - 93.58	[6]

| GC-NPD | Various | 1.2 - 20 µg/kg | 68 - 117 |[8] |

Visualizations

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The following diagrams illustrate the experimental workflows for the quantification of **trifloxystrobin**.
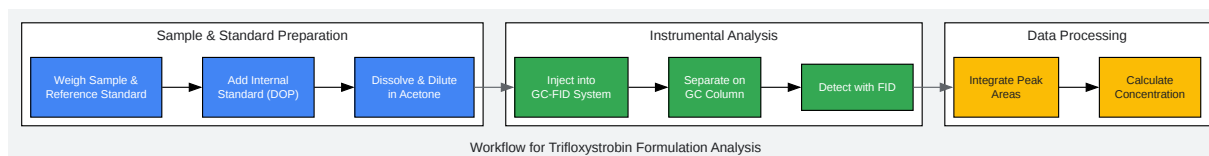
Caption: A diagram illustrating the workflow for analyzing **trifloxystrobin** formulations using GC-FID.
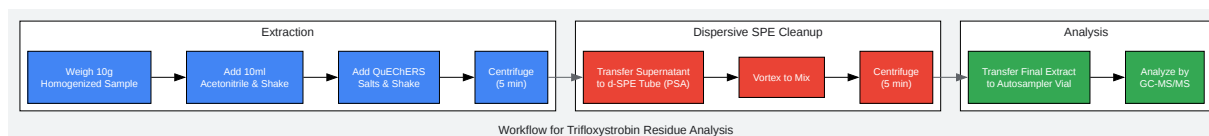
Caption: A diagram showing the QuEChERS sample preparation and GC-MS/MS analysis workflow.

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